

# What is the chemical structure of Hydramicromelin D

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## Compound of Interest

Compound Name: Hydramicromelin D

Cat. No.: B1163472

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## Unveiling Hydramicromelin D: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

**Hydramicromelin D** is a naturally occurring coumarin, a class of compounds widely recognized for their diverse pharmacological properties. Isolated from the twigs of *Micromelum integerrimum*, a plant belonging to the Rutaceae family, this molecule presents a unique structural framework that warrants further investigation for its potential therapeutic applications. This technical guide provides a comprehensive overview of the currently available information on **Hydramicromelin D**, with a focus on its chemical structure and the broader biological context of its source.

## Chemical Structure and Properties

**Hydramicromelin D** is characterized by a core coumarin scaffold substituted with a dihydroxy-lactone ring. Its systematic IUPAC name is 6-[(2R,3S,4S)-3,4-dihydroxy-4-methyl-5-oxooxolan-2-yl]-7-methoxychromen-2-one.

Table 1: Chemical and Physical Properties of **Hydramicromelin D**

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>7</sub>
Molecular Weight	306.27 g/mol
Canonical SMILES	<chem>CC1(C(C(OC1=O)C2=C(C=C3C(=C2)C=CC(=O)O3)OC)O)O</chem>
InChI Key	XSUHWPFITUMCFA-IPYPFGDCSA-N
CAS Number	1623437-86-4

The presence of multiple chiral centers and functional groups, including a lactone, hydroxyls, and a methoxy group, suggests a complex and specific interaction with biological targets. The stereochemistry of the dihydroxy-lactone moiety is crucial for its three-dimensional conformation and, consequently, its biological activity.

## Biological Context and Potential

While specific biological data for **Hydramicromelin D** is not extensively documented in publicly available literature, the genus *Micromelum* is a known source of bioactive compounds with significant pharmacological potential. Extracts from *Micromelum integerrimum* have demonstrated antitumor activities. Notably, other known coumarins isolated from this plant, such as micromelin and scopoletin, have been shown to possess antitumor properties.

Furthermore, studies on various species of the *Micromelum* genus have revealed a range of biological effects, including cytotoxic, antimicrobial, and anti-inflammatory activities, often attributed to the coumarin and alkaloid constituents. This broader context suggests that **Hydramicromelin D** may also exhibit similar biological activities, making it a person of interest for further pharmacological screening and investigation.

Due to the lack of specific studies on the biological activity and mechanism of action of **Hydramicromelin D**, no signaling pathways or detailed experimental protocols for its biological evaluation can be provided at this time. The following sections on experimental protocols are based on general methodologies for the isolation and characterization of natural products from plant sources.

## Experimental Protocols

The isolation and characterization of **Hydramicromelin D** would typically follow established natural product chemistry workflows.

### General Workflow for Isolation and Characterization

Caption: General workflow for the isolation and characterization of **Hydramicromelin D**.

#### 1. Extraction

- Objective: To extract a broad range of secondary metabolites from the plant material.
- Methodology:
  - Air-dried and powdered twigs of *Micromelum integerrimum* are subjected to exhaustive extraction with a polar solvent such as methanol or ethanol at room temperature.
  - The solvent is then evaporated under reduced pressure to yield the crude extract.

#### 2. Fractionation

- Objective: To separate the crude extract into fractions of varying polarity to simplify subsequent purification.
- Methodology:
  - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
  - Each fraction is concentrated, and the fraction containing the compounds of interest (typically identified by thin-layer chromatography) is selected for further separation.

#### 3. Purification

- Objective: To isolate pure **Hydramicromelin D** from the active fraction.
- Methodology:

- The selected fraction is subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol).
- Fractions are collected and monitored by TLC. Fractions containing the target compound are combined.
- Final purification is achieved using preparative High-Performance Liquid Chromatography (HPLC) with a suitable column (e.g., C18) and mobile phase.

#### 4. Structural Elucidation

- Objective: To determine the precise chemical structure of the isolated compound.
- Methodology:
  - Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition, allowing for the deduction of the molecular formula.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy:
    - $^1\text{H}$  NMR: To identify the number and types of protons and their neighboring environments.
    - $^{13}\text{C}$  NMR and DEPT: To determine the number and types of carbon atoms ( $\text{CH}_3$ ,  $\text{CH}_2$ ,  $\text{CH}$ ,  $\text{C}$ ).
    - 2D NMR (COSY, HSQC, HMBC): To establish the connectivity between protons and carbons, and to piece together the complete molecular structure.
    - NOESY: To determine the relative stereochemistry of the molecule.

## Future Directions

The unique structure of **Hydramicromelin D**, coupled with the known biological activities of other compounds from *Micromelum integerrimum*, underscores the need for further research. Future studies should focus on:

- **Total Synthesis:** The chemical synthesis of **Hydramicromelin D** would confirm its structure and provide a source of the compound for extensive biological testing.
- **Biological Screening:** A comprehensive evaluation of **Hydramicromelin D**'s activity against a panel of cancer cell lines, as well as its potential antimicrobial and anti-inflammatory properties, is warranted.
- **Mechanism of Action Studies:** Should biological activity be confirmed, subsequent research should aim to elucidate the molecular targets and signaling pathways modulated by **Hydramicromelin D**.

The exploration of novel natural products like **Hydramicromelin D** is crucial for the discovery of new therapeutic leads. The information provided in this guide serves as a foundational resource for researchers dedicated to advancing the field of drug discovery.

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